

# In-depth Technical Guide: 2-Methyl-2-phenylpentanal

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## Compound of Interest

Compound Name: 2-Methyl-2-phenylpentanal

Cat. No.: B15269231

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## Abstract

**2-Methyl-2-phenylpentanal** is an organic compound with the molecular formula  $C_{12}H_{16}O$ . This document provides a summary of its known chemical and physical properties. At present, publicly available experimental data, particularly regarding its biological activity and detailed experimental protocols, is limited. The information presented herein is primarily based on computed data from chemical databases. Further experimental validation is required to fully characterize this compound for research and drug development purposes.

## Chemical and Physical Properties

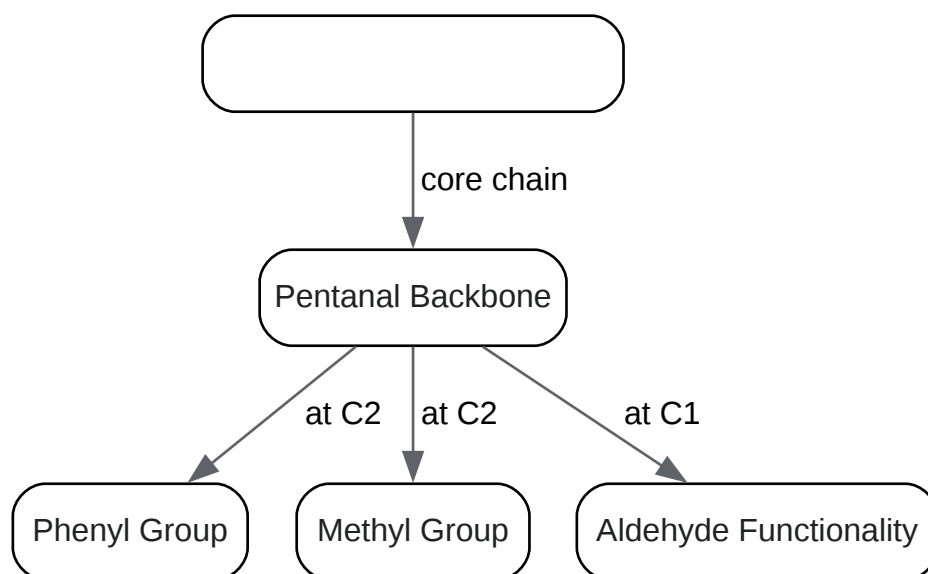
Comprehensive experimental data for **2-Methyl-2-phenylpentanal** is not readily available in the scientific literature. The following table summarizes the computed physicochemical properties sourced from the PubChem database. These values are predictions and should be used as estimates pending experimental verification.

Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O	PubChem
Molecular Weight	176.25 g/mol	PubChem[1]
IUPAC Name	2-methyl-2-phenylpentanal	PubChem[1]
CAS Number	858786-09-1	PubChem[1]
Canonical SMILES	<chem>CCCC(C)(C=O)C1=CC=CC=C1</chem>	PubChem[1]
InChI	InChI=1S/C12H16O/c1-3-9-12(2,10-13)11-7-5-4-6-8-11/h4-8,10H,3,9H2,1-2H3	PubChem[1]
InChIKey	FVRVKMWEXUCONO-UHFFFAOYSA-N	PubChem[1]
Topological Polar Surface Area	17.1 Å <sup>2</sup>	PubChem[1]
Heavy Atom Count	13	PubChem
Rotatable Bond Count	3	PubChem
Complexity	159	PubChem[1]
XLogP3	3.1	PubChem[1]

## Structural Information

**2-Methyl-2-phenylpentanal** possesses a chiral center at the C2 position. The structure features a phenyl group and a methyl group attached to the α-carbon of a pentanal chain.

Logical Relationship of Structural Components



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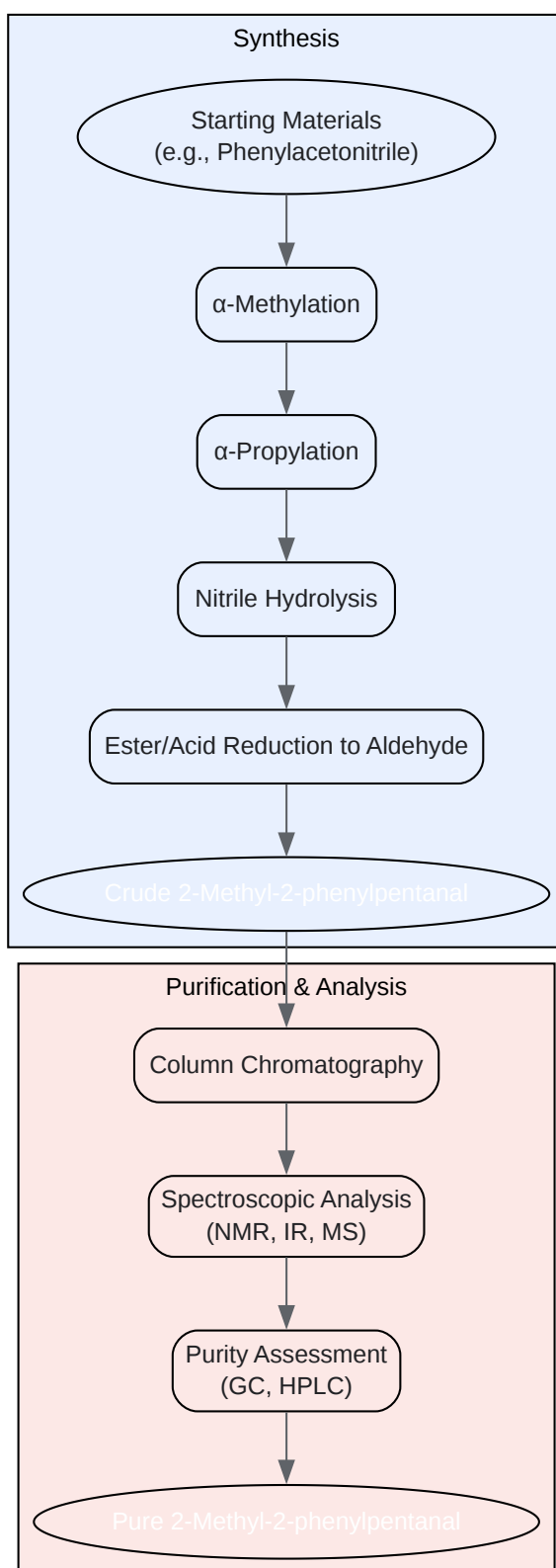
Caption: Structural hierarchy of **2-Methyl-2-phenylpentanal**.

## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, and analysis of **2-Methyl-2-phenylpentanal** are not currently available in the public domain. General synthetic approaches to related  $\alpha,\alpha$ -disubstituted aldehydes might be applicable, but would require specific optimization and characterization.

### Hypothetical Synthetic Workflow

A potential, though unverified, synthetic route could involve the  $\alpha$ -alkylation of a phenylacetaldehyde derivative. The following diagram illustrates a generalized workflow for such a synthesis and subsequent analysis. This is a conceptual workflow and has not been experimentally validated for this specific compound.



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Caption: A conceptual workflow for the synthesis and purification of **2-Methyl-2-phenylpentanal**.

## Reactivity and Stability

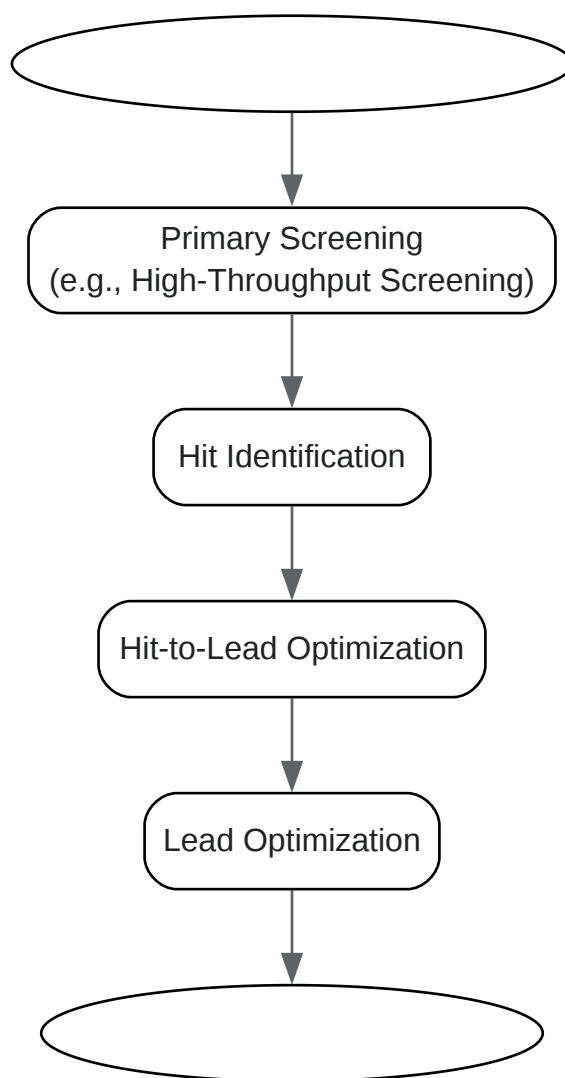
No specific studies on the chemical reactivity or stability of **2-Methyl-2-phenylpentanal** have been found. As an aldehyde, it is expected to undergo typical reactions of this functional group, such as oxidation to a carboxylic acid, reduction to an alcohol, and nucleophilic addition reactions at the carbonyl carbon. The presence of a quaternary  $\alpha$ -carbon prevents enolization and reactions that proceed via an enol or enolate intermediate at that position.

## Biological Activity and Signaling Pathways

There is currently no published data on the biological activity of **2-Methyl-2-phenylpentanal**. Consequently, no associated signaling pathways have been identified or characterized. For drug development professionals, this compound represents a novel chemical entity for which all biological screening and pharmacological characterization would need to be conducted de novo.

### General Workflow for Biological Screening

Should this compound be considered for biological investigation, a typical initial screening workflow is outlined below.



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## References

- 1. 2-Methyl-2-phenylpentanal | C<sub>12</sub>H<sub>16</sub>O | CID 53820947 - PubChem [pubchem.ncbi.nlm.nih.gov]
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